

Troubleshooting unexpected results with Cavilax

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Compound of Interest

Compound Name: Cavilax
CAS No.: 69487-31-6
Cat. No.: B1220384

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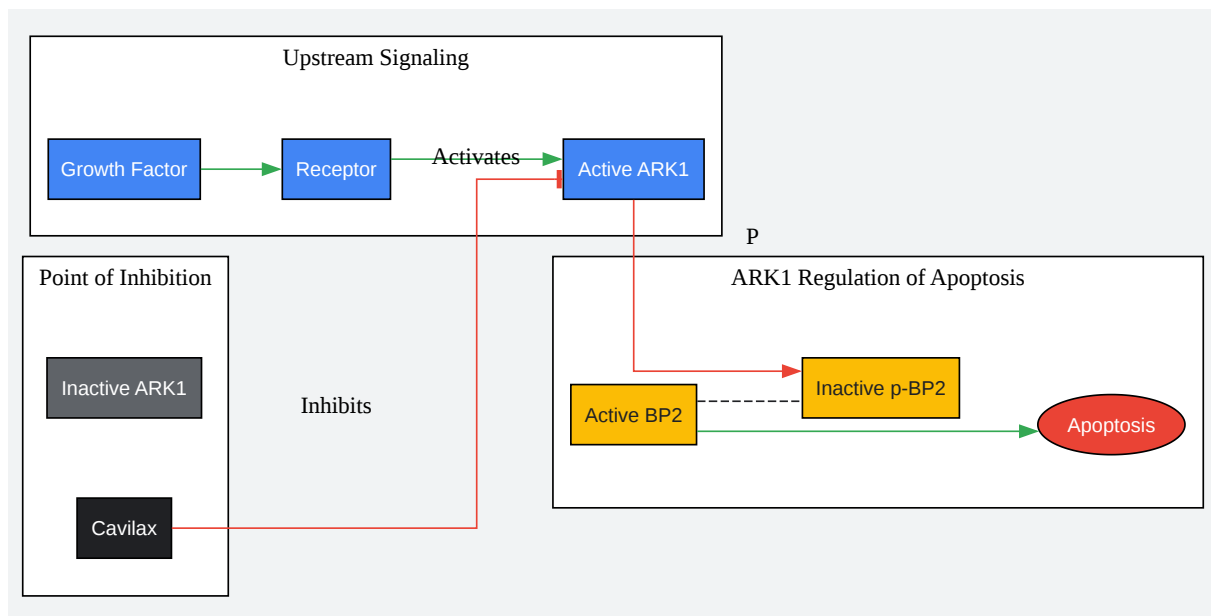
Cavilax Technical Support Center

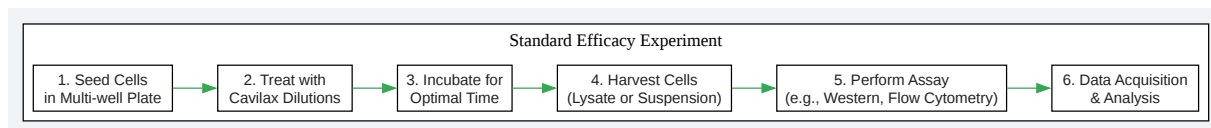
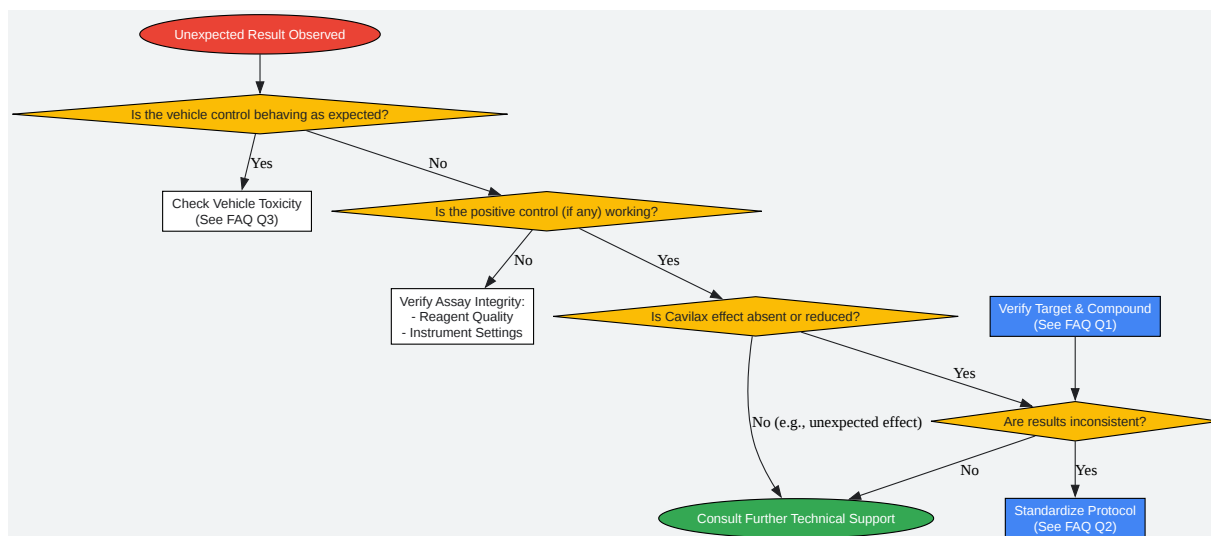
Welcome to the technical support center for **Cavilax**. This resource provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to assist researchers in obtaining consistent and reliable results. **Cavilax** is a potent and selective small-molecule inhibitor of the novel kinase ARK1 (Apoptosis-Regulating Kinase 1), designed for in-vitro studies of apoptosis signaling.

Mechanism of Action Overview

Cavilax functions as an ATP-competitive inhibitor of ARK1. In many cancer cell lines, ARK1 is overactive and suppresses apoptosis by phosphorylating and inactivating the pro-apoptotic protein BP2. By inhibiting ARK1, **Cavilax** prevents BP2 phosphorylation, leading to the activation of the downstream apoptotic cascade.

Signaling Pathway Diagram





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